

# Essential Safety and Operational Guidance for Handling 1,3,7,8-Tetramethylxanthine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **1,3,7,8-Tetramethylxanthine**

Cat. No.: **B1198810**

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **1,3,7,8-Tetramethylxanthine**, including personal protective equipment (PPE) recommendations, operational plans, and disposal considerations.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **1,3,7,8-Tetramethylxanthine** is the first step in safe handling. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>4</sub> O <sub>2</sub>
Molecular Weight	208.22 g/mol
Melting Point	210 - 211 °C
Boiling Point	410.7 °C at 760 mmHg
Flash Point	202.2 °C
Density	1.4 g/cm <sup>3</sup>
Water Solubility	2.175 g/L (at 20 °C)

Source: LookChem[[1](#)]

## Hazard Identification and Personal Protective Equipment (PPE)

**1,3,7,8-Tetramethylxanthine** is classified as toxic if swallowed and harmful if inhaled. It is also suspected of damaging fertility or the unborn child and is harmful to aquatic life with long-lasting effects. Therefore, stringent adherence to safety protocols and the use of appropriate PPE are mandatory.

Hazard Pictograms:

-  alt text
-  alt text

Signal Word: Danger

Hazard Statements:

- H301: Toxic if swallowed.
- H332: Harmful if inhaled.
- H360: May damage fertility or the unborn child.
- H412: Harmful to aquatic life with long lasting effects.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. <a href="#">[2]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and long-sleeved clothing. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	An effective dust mask or a NIOSH/MSHA approved respirator should be used when dust is generated or if exposure limits are exceeded. <a href="#">[2]</a> <a href="#">[3]</a> In situations with unknown exposure levels, a full-face positive-pressure, air-supplied respirator is recommended. <a href="#">[2]</a>
Body Protection	Wear impervious protective clothing, including boots, apron, or coveralls as appropriate to prevent skin contact. <a href="#">[2]</a>

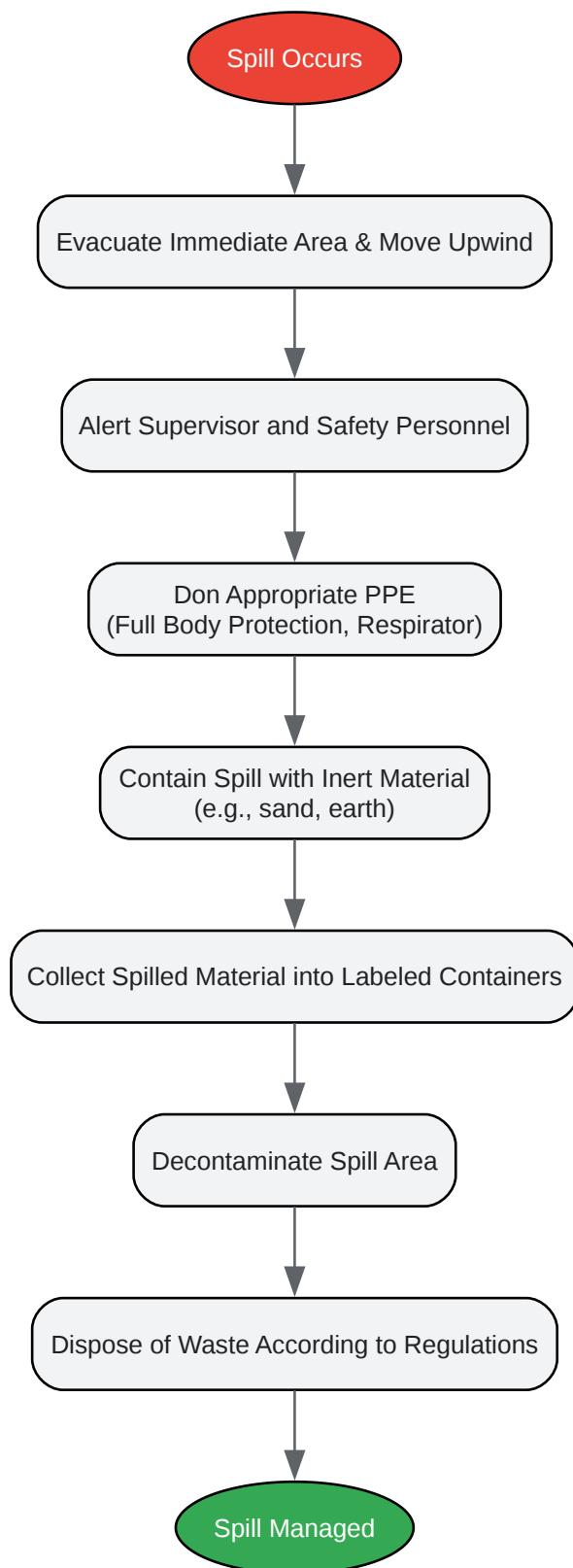
## Operational and Disposal Plans

### Handling and Storage:

- Handling: Avoid all personal contact, including inhalation of dust.[\[2\]](#) Use in a well-ventilated area and prevent the concentration of dust in low-lying areas.[\[2\]](#) Do not eat, drink, or smoke when using this product.[\[4\]](#) Wash hands and face thoroughly after handling.
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[2\]](#) Store locked up and away from incompatible materials such as strong acids and bases, and oxidizing agents.[\[2\]](#)

### Spill Management:

In the event of a spill, immediate and appropriate action is crucial to mitigate exposure and environmental contamination.



[Click to download full resolution via product page](#)

*Spill management workflow for **1,3,7,8-Tetramethylxanthine**.*

**Disposal:**

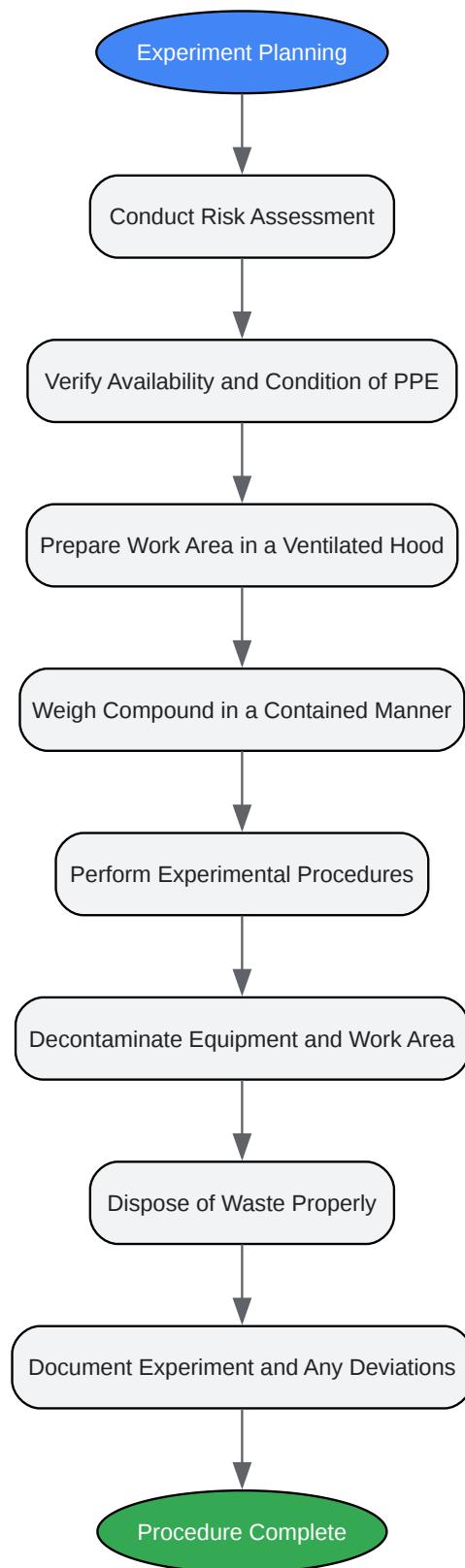
Dispose of contents and containers in accordance with local, regional, and national regulations.

[4] This may involve disposal at an authorized chemical landfill or through high-temperature incineration for organic materials.[2] Do not allow the product to enter drains.

## Experimental Protocols

### Standard Operating Procedure for Handling **1,3,7,8-Tetramethylxanthine**:

The following diagram outlines the standard procedure for handling this compound in a laboratory setting.



[Click to download full resolution via product page](#)

*Standard operating procedure for **1,3,7,8-Tetramethylxanthine**.*

**First-Aid Measures:**

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- In Case of Skin Contact: Take off all contaminated clothing immediately. Rinse skin well with water.
- In Case of Eye Contact: Rinse with plenty of water. Remove contact lenses if present and easy to do. Seek medical attention.[\[2\]](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [lookchem.com](http://lookchem.com) [lookchem.com]
- 2. [media.laballey.com](http://media.laballey.com) [media.laballey.com]
- 3. [s3-us-west-2.amazonaws.com](http://s3-us-west-2.amazonaws.com) [s3-us-west-2.amazonaws.com]
- 4. [cdn.caymancell.com](http://cdn.caymancell.com) [cdn.caymancell.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 1,3,7,8-Tetramethylxanthine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1198810#personal-protective-equipment-for-handling-1-3-7-8-tetramethylxanthine>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)